

Proper Disposal of 1-Bromo-3-chloro-5-nitrobenzene: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Bromo-3-chloro-5-nitrobenzene

Cat. No.: B1289393

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For immediate reference, treat **1-Bromo-3-chloro-5-nitrobenzene** as a hazardous chemical. Proper disposal is crucial for laboratory safety and environmental protection. This guide provides detailed procedures for the safe handling and disposal of **1-Bromo-3-chloro-5-nitrobenzene**, tailored for researchers, scientists, and drug development professionals.

Halogenated nitroaromatic compounds require careful management as hazardous waste. The primary recommended disposal method for compounds like **1-Bromo-3-chloro-5-nitrobenzene** is incineration at a licensed hazardous waste facility.^[1] Under no circumstances should this chemical be disposed of down the drain or in regular trash.^{[1][2]}

Key Safety and Disposal Information

While some safety data sheets may classify **1-Bromo-3-chloro-5-nitrobenzene** as not hazardous, it is best practice to handle it as a hazardous substance due to its chemical structure and the known risks of similar halogenated nitroaromatic compounds. Information for the closely related compound, 1-Bromo-3-nitrobenzene, is provided below as a conservative safety measure.

Property	Data
Chemical Name	1-Bromo-3-chloro-5-nitrobenzene
CAS Number	219817-43-3
Molecular Formula	C ₆ H ₃ BrClNO ₂
Physical Appearance	Yellow crystalline solid
Solubility	Hardly soluble in water, soluble in organic solvents like ethanol.[3]
GHS Hazard Pictogram (Assumed)	GHS07 (Exclamation Mark)
GHS Signal Word (Assumed)	Warning
Hazard Statements (Assumed)	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation

Note: Hazard information is based on structurally similar compounds as a precautionary measure.

Experimental Protocol: Waste Disposal Procedure

This protocol outlines the step-by-step process for collecting and disposing of **1-Bromo-3-chloro-5-nitrobenzene** waste.

1. Waste Segregation and Collection:

- **Solid Waste:** All solid waste contaminated with **1-Bromo-3-chloro-5-nitrobenzene**, such as gloves, weighing paper, and filter paper, must be collected in a dedicated hazardous waste container.[2]
- **Liquid Waste:** Solutions containing **1-Bromo-3-chloro-5-nitrobenzene** should be collected in a separate, sealed, and clearly labeled waste container.
- **Compatibility:** Do not mix halogenated organic waste with other waste streams like acids, bases, or oxidizers unless you are certain of their compatibility.[1]

2. Waste Container Management:

- Labeling: Before use, affix a hazardous waste label to the container. The label should include the full chemical name ("**1-Bromo-3-chloro-5-nitrobenzene**"), concentration, and associated hazards.[\[2\]](#)
- Closure: Keep the waste container securely closed except when adding waste.
- Capacity: Do not fill the container beyond 90% capacity to allow for expansion.[\[1\]](#)
- Storage: Store the waste container in a designated satellite accumulation area with secondary containment.

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
- Waste material must be disposed of in accordance with all national and local regulations.

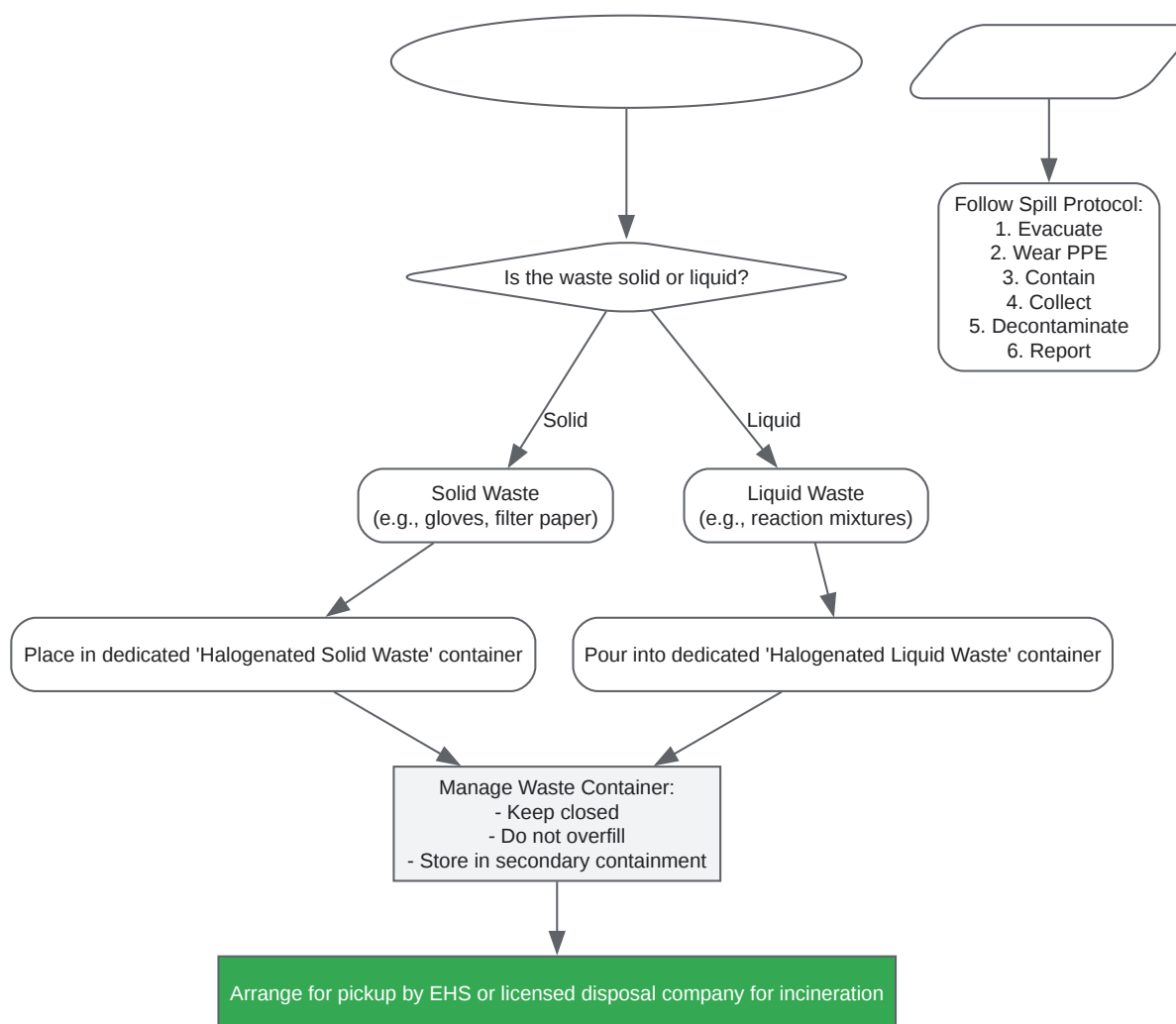
Accidental Spill Protocol

In the event of a spill, follow these procedures immediately:

- Evacuate: Clear the immediate area of all personnel.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, a lab coat, and, for larger spills, respiratory protection.
- Containment: Contain the spill using an inert absorbent material such as sand or vermiculite.[\[1\]](#)
- Collection: Carefully sweep or scoop up the absorbed material and place it into a labeled hazardous waste container.
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.
- Reporting: Report the spill to your institution's EHS department.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **1-Bromo-3-chloro-5-nitrobenzene**.



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Caption: Disposal workflow for **1-Bromo-3-chloro-5-nitrobenzene**.

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